2-MeSAMP stability at room temperature vs -20°C

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Compound of Interest

Compound Name:	*2-MeSAMP*
Cat. No.:	*B12063103*

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2-MeSAMP (2-Methylthioadenosine 5'-monophosphate) is a potent, selective, and direct P2Y12 receptor antagonist widely used to inhibit ADP-dependent platelet aggregation[1][2]. However, because it is an adenine nucleotide analog, its stability is highly dependent on temperature, state (solid vs. solution), and buffer composition[3].

Below is our comprehensive troubleshooting guide to ensure your **2-MeSAMP** yields reproducible, self-validating data.

Part 1: Quick Reference Stability Data

To prevent spontaneous degradation, adhere strictly to the thermal limits outlined below.

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Physical State	Storage Temperature	Maximum Shelf Life	Application Notes
Lyophilized Powder	Room Temp (25°C)	Short-term (Shipping)	Keep sealed and desiccated; moisture accelerates degradation.
Lyophilized Powder	-20°C	3 Years	Optimal condition for long-term storage[2].
Stock Solution	Room Temp (25°C)	< 12 Hours	High risk of rapid hydrolysis; use immediately.
Stock Solution	-20°C	1 Month	Must be aliquoted to avoid freeze-thaw cycles[2].
Stock Solution	-80°C	6 Months	Best practice for reconstituted solutions[2].

Part 2: Troubleshooting & FAQs

Q1: Why did my **2-MeSAMP** solution lose its P2Y12 antagonist activity after sitting on the bench at room temperature? Application Scientist Insight: The loss of activity is driven by thermodynamics. **2-MeSAMP** is an adenosine monophosphate analog. In aqueous solutions at room temperature (25°C), the phosphate ester bond is thermodynamically unstable and susceptible to nucleophilic attack by water (spontaneous hydrolysis)[3]. When left at room temperature, the active compound degrades into inactive nucleoside derivatives, altering its binding affinity. Because **2-MeSAMP** functions by competitively antagonizing the P2Y12 receptor to prevent Gi-protein activation—thereby maintaining the intracellular cAMP levels required to halt platelet aggregation[1]—hydrolyzed **2-MeSAMP** will fail to inhibit ADP-mediated aggregation[2].

Q2: Can I store my reconstituted **2-MeSAMP** stock at -20°C indefinitely? Application Scientist Insight: No. While the lyophilized powder is highly stable at -20°C for up to 3 years[2],

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reconstituting it into a solvent fundamentally changes its degradation kinetics. In solvent (e.g., nuclease-free water or DMSO), **2-MeSAMP** is only stable for 1 month at -20°C[2]. Furthermore, repeated freeze-thaw cycles introduce micro-temperature fluctuations and condensation that exponentially accelerate hydrolytic degradation[3]. If you require longer solution storage, you must store the aliquots at -80°C, which extends viability to 6 months[2].

Q3: How can I ensure my experimental buffer doesn't degrade **2-MeSAMP** before my assay even begins? Application Scientist Insight: Buffer selection is a common point of failure. Avoid phosphate-based buffers for your stock solutions, as they can sometimes interfere with or catalyze the hydrolysis of phosphate-containing compounds[3]. Instead, reconstitute the powder in nuclease-free water or high-purity DMSO. Perform your working dilutions in non-phosphate buffers like HEPES or Tris (pH 6.5–7.4) immediately prior to applying them to your cells or platelets[3].

Part 3: Self-Validating Experimental Protocol

To guarantee trustworthiness in your results, your handling protocol must include an internal functional control. Below is the standard operating procedure for reconstituting **2-MeSAMP** and validating its efficacy via Light Transmission Aggregometry (LTA).

Phase 1: Reconstitution & Storage

- Solvent Preparation: Select nuclease-free water or newly opened, anhydrous DMSO. Hygroscopic DMSO absorbs ambient moisture, which negatively impacts solubility and stability[2].
- Reconstitution: Dissolve the **2-MeSAMP** powder to create a 10 mM stock solution. Vortex gently until completely dissolved.
- Aliquoting: Immediately dispense the solution into 10 µL single-use aliquots using low-retention microcentrifuge tubes[3].
- Cryopreservation: Snap-freeze the aliquots in liquid nitrogen or a dry ice/ethanol bath, then transfer immediately to -80°C for storage (valid for 6 months)[2].

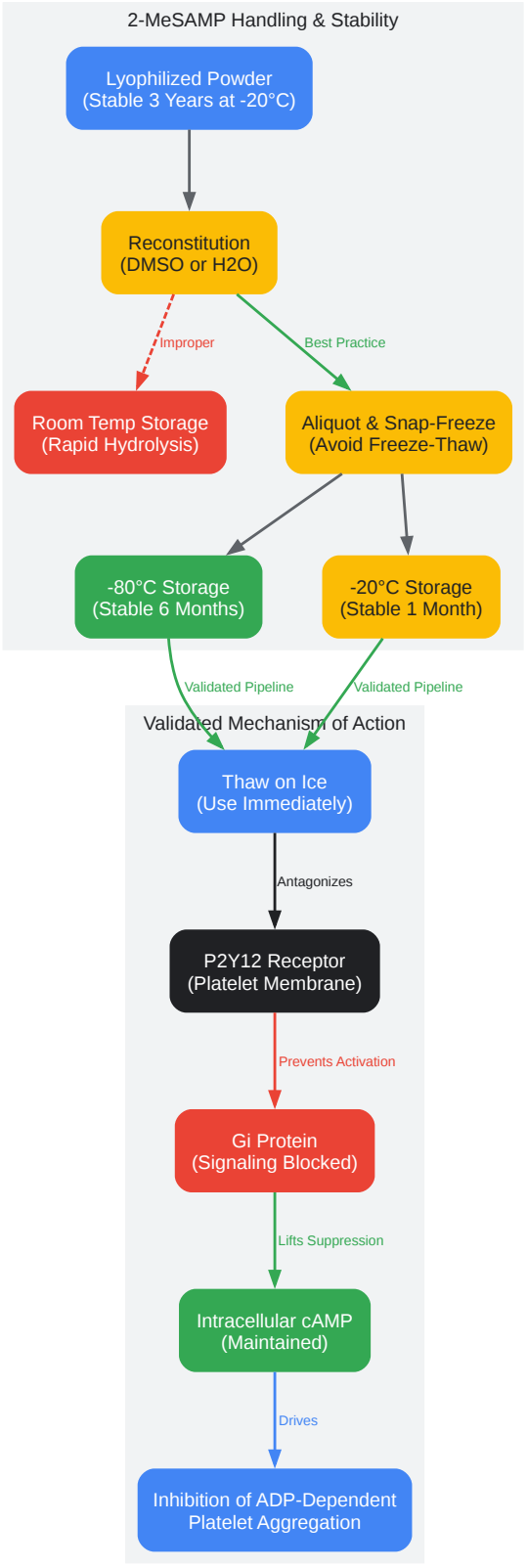
Phase 2: Functional Validation Assay (The Control Step) Causality Check: A functional **2-MeSAMP** aliquot must completely inhibit ADP-mediated platelet aggregation.

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- Preparation: Thaw a single **2-MeSAMP** aliquot on ice immediately before use. Prepare washed human platelets in a modified Tyrode's Buffer (pH 7.3) containing 1mM $CaCl_2$[4].
- Incubation: Divide the platelets into two cuvettes. Treat Cuvette A (Control) with a vehicle buffer. Treat Cuvette B (Test) with 50 µM **2-MeSAMP**. Incubate both for 5 minutes at 37°C[2].
- Stimulation: Add 10 µM ADP to both cuvettes to stimulate aggregation.
- Validation: Monitor light transmission. Cuvette A should show robust aggregation (increased light transmission). Cuvette B should show near-complete inhibition of aggregation[1]. If Cuvette B exhibits significant aggregation, the **2-MeSAMP** aliquot has hydrolyzed and the batch must be discarded.

Part 4: Mandatory Visualization

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Workflow detailing **2-MeSAMP** thermal stability limits and its P2Y12 antagonist mechanism of action.

References

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